

# Technical Guide: Physicochemical Properties of 4-anilino-1-methylpiperidine

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## Compound of Interest

Compound Name: *N-Methyl-1-phenylpiperidin-4-amine*

Cat. No.: B3375152

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## Introduction

4-anilino-1-methylpiperidine is a chemical compound of significant interest in synthetic organic chemistry, primarily recognized as a key intermediate in the synthesis of various pharmaceutical compounds, including potent analgesics. A thorough understanding of its physical and chemical properties is essential for its handling, characterization, and optimization of synthetic routes. This technical guide provides a comprehensive overview of the known physicochemical properties of 4-anilino-1-methylpiperidine, outlines standardized experimental protocols for their determination, and illustrates its synthetic context.

## Core Physical and Chemical Properties

The following table summarizes the available quantitative data for 4-anilino-1-methylpiperidine. It is important to note that while some properties have been reported, others, such as boiling point and pKa, are not readily available in the cited literature for this specific compound. In such cases, typical properties for similar compounds are discussed in the relevant sections.

Property	Value	Source(s)
CAS Number	22261-94-5	[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>	[1]
Molecular Weight	190.28 g/mol	[1]
Melting Point	82°C to 86°C	

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of 4-anilino-1-methylpiperidine are not extensively published. Therefore, this section provides standardized, widely accepted methodologies for these measurements, which are applicable to this and similar organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed range suggests the presence of impurities.

Methodology:

- **Sample Preparation:** A small quantity of finely powdered, dry 4-anilino-1-methylpiperidine is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2°C per minute) as the approximate melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal melts are recorded. This range is reported as the melting point.

## Boiling Point Determination (Thiele Tube Method)

For liquid compounds or solids that can be melted without decomposition, the boiling point is a characteristic physical property. As 4-anilino-1-methylpiperidine is a solid at room temperature, this method would be applicable to its molten state.

Methodology:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the molten compound is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated, ensuring even heat distribution by convection of the oil.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled. The boiling point is reached when a continuous stream of bubbles emerges from the capillary tube. The heat source is then removed. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Determination

Understanding the solubility of 4-anilino-1-methylpiperidine in various solvents is crucial for its purification, formulation, and in designing reaction conditions.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities should be tested, including water, ethanol, acetone, dichloromethane, and hexane.
- **Procedure:**
  - To a test tube containing a small, pre-weighed amount of 4-anilino-1-methylpiperidine (e.g., 10 mg), add a measured volume of the solvent (e.g., 1 mL) at a controlled temperature (typically room temperature).

- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes).
- Visual observation is used to determine if the solid has completely dissolved.
- Quantitative Analysis (for precise solubility):
  - A saturated solution is prepared by adding an excess of the compound to a known volume of solvent and allowing it to equilibrate.
  - The undissolved solid is removed by filtration or centrifugation.
  - A known volume of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solid is determined. The solubility is then expressed in terms of g/100 mL or mol/L.

## pKa Determination (Potentiometric Titration)

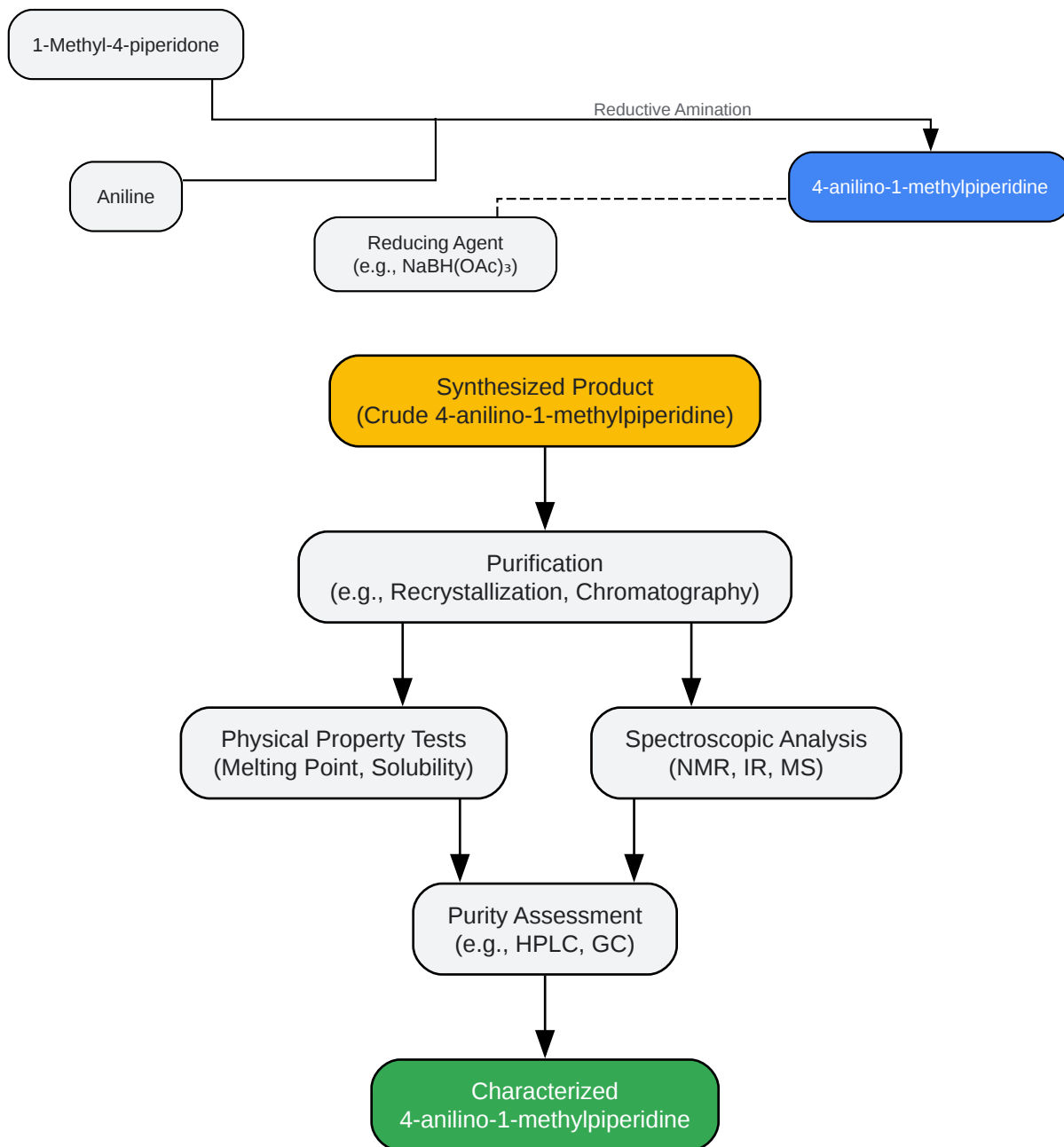
The pKa value provides a measure of the basicity of the amine groups in 4-anilino-1-methylpiperidine. Potentiometric titration is a common and accurate method for its determination.<sup>[2][3][4]</sup>

### Methodology:

- **Sample Preparation:** A precise weight of 4-anilino-1-methylpiperidine is dissolved in a suitable solvent, typically deionized water or a mixed aqueous-organic solvent system if the compound's water solubility is low. The ionic strength of the solution is kept constant by adding a background electrolyte (e.g., KCl).<sup>[3]</sup>
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) of known concentration.
- **Data Collection:** The pH of the solution is monitored using a calibrated pH meter after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the amine has been protonated. This can be calculated using the Henderson-Hasselbalch equation.<sup>[3]</sup>

## Synthetic Pathway

4-anilino-1-methylpiperidine is a key intermediate in multi-step organic syntheses. Its preparation is a critical step in the production of more complex molecules. A common synthetic approach is outlined below.



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